

Undecane-1,11-diol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Undecane-1,11-diol

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This technical guide provides an in-depth overview of **Undecane-1,11-diol**, a long-chain aliphatic diol with diverse applications in the chemical and pharmaceutical industries. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical synonyms, physical and spectral properties, experimental protocols for its synthesis, purification, and analysis, as well as insights into its potential biological activities.

Chemical Synonyms and Identifiers

Undecane-1,11-diol is known by several names in chemical literature and commercial sources. A comprehensive list of its synonyms and chemical identifiers is provided in Table 1 for easy reference.

Identifier Type	Value	Citation
IUPAC Name	undecane-1,11-diol	[1]
CAS Number	765-04-8	[1]
Common Synonyms	1,11-Undecanediol, Undecamethylene glycol, 1,11- dihydroxyundecane	[1][2]
EINECS Number	212-135-4	[1]
ChEBI ID	CHEBI:131330	[1]
PubChem CID	69822	[1]
Molecular Formula	C11H24O2	[1][2]
InChI	InChI=1S/C11H24O2/c12-10- 8-6-4-2-1-3-5-7-9-11-13/h12- 13H,1-11H2	[3]
InChIKey	XSMIOONHPKRREI- UHFFFAOYSA-N	[3]
Canonical SMILES	OCCCCCCCCCCCCO	[1]

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **Undecane-1,11-diol** is presented in Table 2, providing essential data for its handling, characterization, and application.

Property	Value	Citation
Molecular Weight	188.31 g/mol	[1][2]
Appearance	White to light yellow powder or lump	
Melting Point	61.0 to 65.0 °C	
Boiling Point	318.7 °C	[4]
Density	~0.92 g/cm ³	[2]
Solubility	Moderately soluble in water	[2]
¹ H NMR (DMSO-d ₆)	δ 2.17 (t, 4H), 1.49-1.44 (m, 4H), 1.23 (m, 10H)	[5]
¹³ C NMR (DMSO-d ₆)	δ 174.90 (2C), 34.09 (2C), 29.23, 29.14 (2C), 28.98 (2C), 24.92 (2C)	[5]
IR (KBr, cm ⁻¹)	3400-3200 (br, O-H stretch), 2950-2850 (C-H stretch), 1460 (C-H bend), 1050 (C-O stretch)	[2]
Mass Spec (EI) m/z	170 (M-H ₂ O) ⁺ , 152 (M-2H ₂ O) ⁺	[3]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **Undecane-1,11-diol**.

Synthesis of Undecane-1,11-diol via Reduction of Undecanedioic Acid

A common and effective method for the synthesis of **Undecane-1,11-diol** is the reduction of undecanedioic acid using a strong reducing agent like lithium aluminum hydride (LiAlH₄). [6][7]

Materials:

- Undecanedioic acid (1,9-nonanedicarboxylic acid)
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 10% Sulfuric acid (H_2SO_4)
- Anhydrous sodium sulfate (Na_2SO_4)
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Setup: Assemble a dry three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Preparation: In the flask, prepare a suspension of LiAlH_4 (a slight molar excess, e.g., 1.2 equivalents) in anhydrous diethyl ether or THF.
- Addition of Substrate: Dissolve undecanedioic acid in anhydrous diethyl ether or THF and add it dropwise to the LiAlH_4 suspension via the dropping funnel at a rate that maintains a gentle reflux.
- Reaction: After the addition is complete, continue stirring and refluxing the mixture for several hours to ensure the complete reduction of the dicarboxylic acid.

- **Quenching:** Cool the reaction mixture in an ice bath. Cautiously and slowly add water dropwise to decompose the excess LiAlH_4 . This is a highly exothermic reaction that generates hydrogen gas, so it must be done with extreme care in a well-ventilated fume hood. Following the water, slowly add 10% sulfuric acid until the solution becomes clear.^[8]
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with diethyl ether.
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter to remove the drying agent and concentrate the solution using a rotary evaporator to obtain the crude **Undecane-1,11-diol**.

Purification by Recrystallization

The crude **Undecane-1,11-diol** can be purified by recrystallization to obtain a product of high purity.^{[9][10]}

Materials:

- Crude **Undecane-1,11-diol**
- Recrystallization solvent (e.g., a mixture of ethanol and water, or ethyl acetate and hexane)
- Erlenmeyer flask
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- **Solvent Selection:** Choose a suitable solvent or solvent system in which the diol is soluble at high temperatures but sparingly soluble at low temperatures. A common choice for long-chain diols is a mixed solvent system like ethanol/water or ethyl acetate/hexane.^[11]

- **Dissolution:** Place the crude diol in an Erlenmeyer flask and add a minimal amount of the hot solvent until the solid just dissolves.[\[12\]](#)
- **Cooling and Crystallization:** Allow the solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once at room temperature, the flask can be placed in an ice bath to maximize crystal formation.[\[13\]](#)
- **Filtration:** Collect the crystals by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold solvent to remove any remaining impurities.[\[12\]](#)
- **Drying:** Dry the purified crystals in a desiccator or a vacuum oven at a temperature below the melting point of the diol.

Analysis by Gas Chromatography (GC)

The purity of the synthesized **Undecane-1,11-diol** can be assessed using gas chromatography.

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary column suitable for polar analytes (e.g., a wax-type column like Carbowax 20M or a mid-polar column).[\[14\]](#)

Procedure:

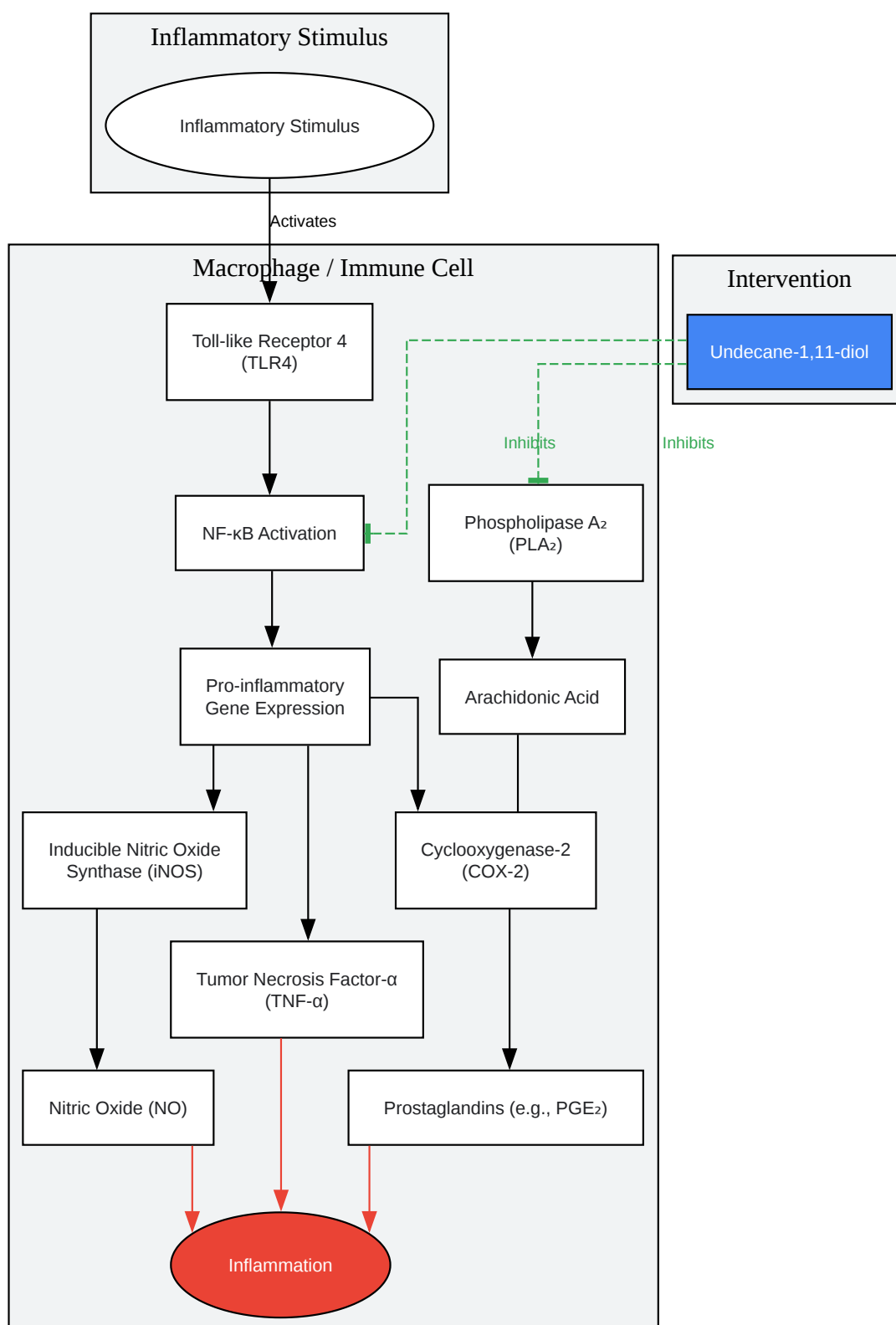
- **Sample Preparation:** Prepare a dilute solution of the diol in a suitable solvent (e.g., methanol or ethyl acetate).
- **GC Conditions:**
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Oven Program: Start at a suitable initial temperature (e.g., 150 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 250 °C) at a rate of 10 °C/min.

- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection and Analysis: Inject a small volume (e.g., 1 μL) of the sample solution into the GC. The retention time and peak area will be used to determine the purity of the sample.

Potential Biological Activity and Signaling Pathway

Long-chain fatty alcohols have been reported to exhibit anti-inflammatory properties.^{[15][16]} While the specific signaling pathway for **Undecane-1,11-diol** is not extensively documented, a plausible mechanism can be inferred from the activity of similar molecules. This involves the modulation of key inflammatory pathways.

The proposed anti-inflammatory action of **Undecane-1,11-diol** may involve the inhibition of pro-inflammatory signaling cascades. This can be visualized as a logical workflow.



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Caption: Proposed anti-inflammatory signaling pathway of **Undecane-1,11-diol**.

This proposed mechanism suggests that **Undecane-1,11-diol** may exert its anti-inflammatory effects by inhibiting the activation of NF- κ B and the activity of phospholipase A₂, thereby reducing the production of key pro-inflammatory mediators such as prostaglandins, nitric oxide, and TNF- α .^{[15][17]} This highlights its potential for further investigation in the development of novel anti-inflammatory agents.

Applications

Undecane-1,11-diol is a versatile molecule with applications in various fields:

- **Polymer Chemistry:** It serves as a monomer in the synthesis of polyesters and polyurethanes, imparting flexibility and durability to the resulting polymers.^[4]
- **Cosmetics:** Due to its properties as a solvent, humectant, and skin-conditioning agent, it is used in a variety of cosmetic formulations.^[18]
- **Pharmaceuticals:** Its potential anti-inflammatory properties make it a candidate for research in drug discovery. It is also used as a building block in the synthesis of more complex pharmaceutical compounds.^[4]
- **Surfactants and Lubricants:** It can be used as an intermediate in the synthesis of surfactants and lubricants.^[4]

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